

Technical Safety & Handling Guide: [4-(4-Ethylphenoxy)phenyl]methanol

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Compound of Interest

Compound Name: [4-(4-Ethylphenoxy)phenyl]methanol
CAS No.: 1038966-29-8
Cat. No.: B1386531

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Executive Summary

This technical guide provides a comprehensive safety, handling, and characterization profile for **[4-(4-Ethylphenoxy)phenyl]methanol**. Commonly utilized as a specialized intermediate in the synthesis of liquid crystals and advanced ether-based pharmaceuticals, this compound lacks a pervasive public regulatory footprint. Consequently, this guide synthesizes data from direct structural analogues—specifically 4-phenoxybenzyl alcohol (CAS 2215-78-3)—and applies Structure-Activity Relationship (SAR) principles to establish a robust safety protocol.

Part 1: Chemical Identity & Characterization

Chemical Name: **[4-(4-Ethylphenoxy)phenyl]methanol** Synonyms: 4-(4-Ethylphenoxy)benzyl alcohol; p-(p-Ethylphenoxy)benzyl alcohol Molecular Formula: $C_{15}H_{16}O_2$ Molecular Weight: 228.29 g/mol Structural Classification: Diaryl ether / Benzyl alcohol derivative

Predicted Physical Properties

Based on substituent contributions (benzyl alcohol core + ethyl-phenoxy lipophilic tail).

Property	Value / Prediction	Rationale
Physical State	Solid (low melting) or Viscous Liquid	Analogue 4-phenoxybenzyl alcohol is a solid (MP: ~50-54°C). The ethyl group may lower MP slightly due to symmetry disruption or raise it via van der Waals packing.
Solubility	Organic Solvents (DCM, EtOAc, Methanol)	Highly lipophilic ether backbone. Insoluble in water.
LogP (Predicted)	~4.2 - 4.5	Ethyl group adds ~0.5–1.0 log units to the parent phenoxybenzyl alcohol (LogP ~3.5).
Boiling Point	>350°C (Predicted)	High molecular weight and hydrogen bonding (OH group).

Part 2: Hazard Identification (GHS Classification)

Note: In the absence of compound-specific toxicological data, classifications are derived from the closest structural analogue, 4-Phenoxybenzyl alcohol, and standard benzyl alcohol toxicity profiles.

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Mechanism
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.[1][2]	Benzyl alcohols are oxidized to benzoic acids/aldehydes, disrupting cellular respiration in high doses.
Skin Irritation	Category 2	H315: Causes skin irritation.[2][3]	Defatting action of lipophilic ethers combined with localized alcohol irritation.
Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1][2]	Direct contact irritant; moderate corneal opacity potential.
STOT - Single Exp.	Category 3	H335: May cause respiratory irritation.	Inhalation of dust/mist irritates mucous membranes.
Aquatic Toxicity	Acute 1	H400: Very toxic to aquatic life.	High LogP (>4) indicates significant bioaccumulation potential in aquatic organisms.

Part 3: Safe Handling & Storage Protocols

1. Engineering Controls

- Fume Hood: Mandatory. All open handling must occur within a certified chemical fume hood operating at a face velocity of 100 fpm (0.5 m/s).
- Dust Control: If the substance is a solid, use a static-dissipative balance enclosure to prevent aerosolization.

2. Personal Protective Equipment (PPE)

- **Hand Protection:** Nitrile gloves (minimum 0.11 mm thickness) are sufficient for incidental splash protection. For prolonged immersion or synthesis handling, use Silver Shield/4H laminate gloves due to the high lipophilicity of the ether moiety, which can facilitate permeation through standard latex.
- **Eye Protection:** Chemical safety goggles (ANSI Z87.1). Face shield required during large-scale synthesis (>10g).
- **Respiratory Protection:** If handling micronized powder outside a hood, use a P95/P100 particulate respirator.

3. Storage Conditions

- **Temperature:** Store at 2–8°C (Refrigerated). Benzyl alcohols are prone to slow autoxidation to benzaldehydes and benzoic acids upon air exposure.
- **Atmosphere:** Store under inert gas (Argon or Nitrogen) to prevent oxidation.
- **Incompatibilities:** Strong oxidizing agents (e.g., KMnO_4 , CrO_3), acid chlorides, and anhydrides.

Part 4: Emergency Response & First Aid

Self-Validating Response Logic:

- Is the victim conscious? → Yes: Rinse mouth/eyes.^[2] No: Recovery position, no fluids.
- Is the chemical lipophilic? → Yes: Water alone is inefficient for skin removal; use soap/PEG-400 immediately.

Scenario	Action Protocol
Eye Contact	Rinse cautiously with water for 15 minutes. Remove contact lenses if present. ^{[1][2]} Seek medical attention (risk of corneal clouding).
Skin Contact	Wash with polyethylene glycol 400 (PEG-400) or abundant soap and water. Do not use ethanol (enhances absorption).
Ingestion	Do NOT induce vomiting. Rinse mouth with water. ^{[1][2]} Call a Poison Control Center immediately.
Fire Fighting	Use dry chemical, CO ₂ , or alcohol-resistant foam. Do not use high-volume water jet (may spread the lipophilic material).

Part 5: Synthesis & Characterization (Technical Workflow)

For researchers synthesizing this compound, the following protocol ensures high purity and safety.

Synthesis Route: Reduction of 4-(4-ethylphenoxy)benzaldehyde. Reagents: Sodium Borohydride (NaBH₄), Methanol/THF.

- Dissolution: Dissolve 1.0 eq of 4-(4-ethylphenoxy)benzaldehyde in THF:MeOH (1:1). Cool to 0°C.
- Reduction: Add 1.5 eq NaBH₄ portion-wise. Evolution of H₂ gas will occur (ensure venting).
- Quench: After 1 hour, quench with saturated NH₄Cl solution.
- Extraction: Extract with Ethyl Acetate. Wash organic layer with brine.
- Purification: Recrystallize from Hexane/EtOAc or purify via silica flash chromatography.

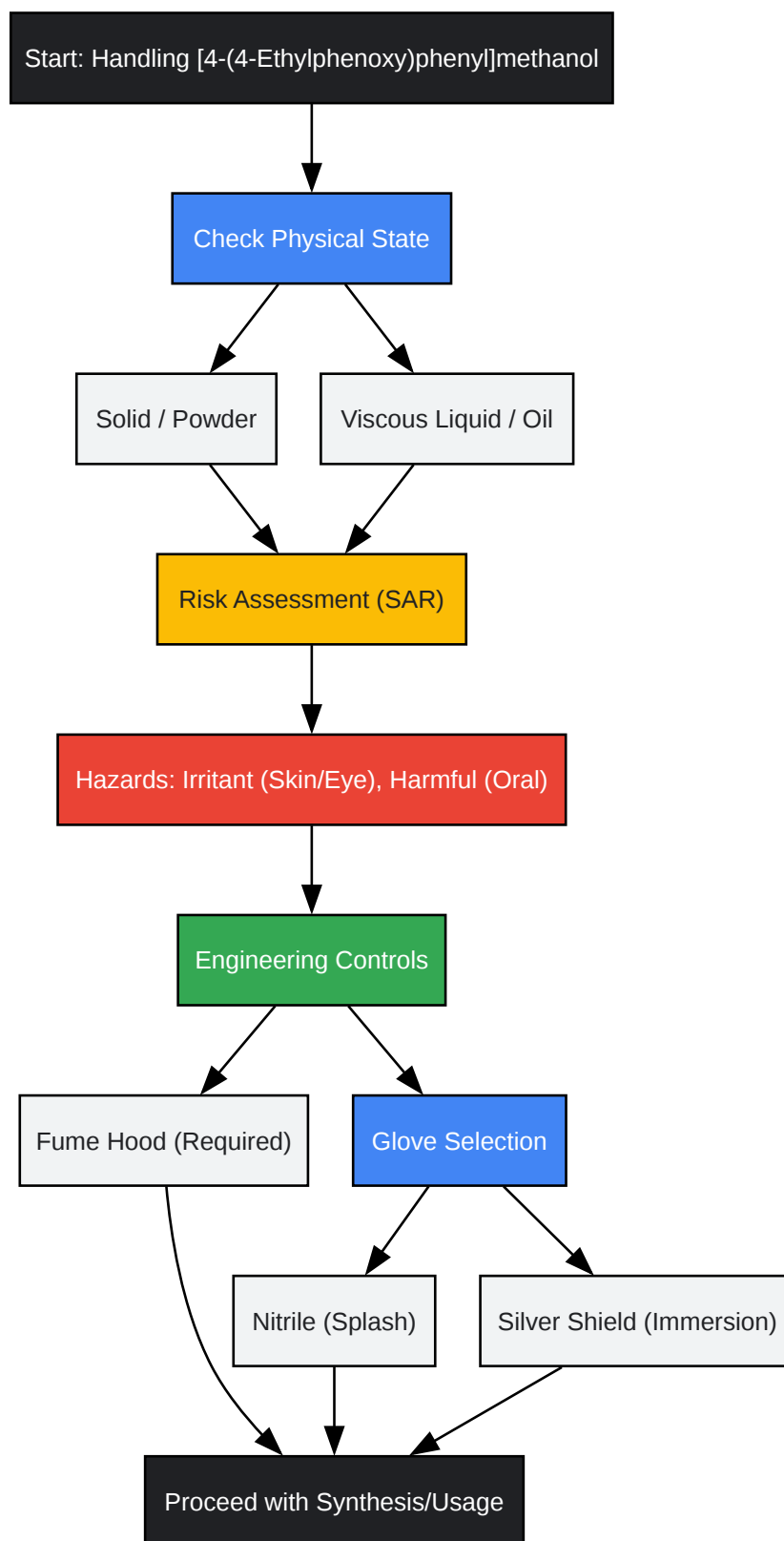
Purity Validation (Self-Check):

- ^1H NMR (CDCl_3): Look for the diagnostic benzyl methylene singlet at $\delta \sim 4.6$ ppm.
- Absence of Aldehyde: Ensure disappearance of the aldehyde proton signal at $\delta \sim 9.9$ ppm.
- HPLC: Target purity $>98\%$ (254 nm).

Part 6: Visualization & Logic Diagrams

Figure 1: Safety Assessment & Handling Logic

This diagram illustrates the decision-making process for handling novel benzyl alcohol derivatives.

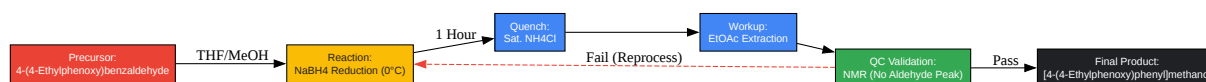


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Caption: Decision logic for PPE selection and engineering controls based on physical state and hazard identification.

Figure 2: Synthesis & Validation Workflow

Visualizing the reduction protocol and critical quality control checkpoints.



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Caption: Step-by-step synthesis pathway with integrated Quality Control (QC) feedback loop.

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